

Synthesis of Niobium(V) Ethoxide: An In-depth Technical Guide

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Compound of Interest		
Compound Name:	Niobium(V) ethoxide	
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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the synthesis of **Niobium(V) ethoxide** from niobium pentachloride. It includes a detailed experimental protocol, reaction mechanism, characterization data, and safety information, tailored for professionals in research and development.

Introduction

Niobium(V) ethoxide, with the chemical formula Nb₂(OC₂H₅)₁₀, is a colorless, moisture-sensitive liquid that serves as a critical precursor in materials science and catalysis.[1] Its high reactivity and solubility in organic solvents make it an ideal starting material for the sol-gel synthesis of niobium-based materials, such as niobium oxides (Nb₂O₅), which are utilized in electronics, optics, and catalysis.[1] This guide focuses on a common and effective method for its preparation from niobium pentachloride.

Synthesis of Niobium(V) Ethoxide

The synthesis of **Niobium(V) ethoxide** from niobium pentachloride is typically achieved through the reaction with ethanol in the presence of a base, such as ammonia, to neutralize the hydrogen chloride byproduct. The overall balanced chemical equation for this reaction is:

 $NbCl_5 + 5 C_2H_5OH + 5 NH_3 \rightarrow Nb(OC_2H_5)_5 + 5 NH_4Cl$



In solution, Niobium(V) ethoxide exists as a dimer, Nb2(OC2H5)10.[1]

Experimental Protocol

This section details a robust protocol for the synthesis of **Niobium(V) ethoxide**, adapted from established procedures.

Reagents and Materials

Reagent/Materi al	Formula	Molar Mass (g/mol)	Quantity (per mole of NbCl₅)	Notes
Niobium Pentachloride	NbCl5	270.17	1 mole (270.17 g)	High purity, handle under inert atmosphere.
Anhydrous Ethanol	C₂H₅OH	46.07	80 moles (3685.6 g)	Must be dry.
Anhydrous Ammonia	NНз	17.03	5.5 moles (93.67 g)	Can be bubbled as a gas or added as a solution in ethanol.
Inert Gas	N ₂ or Ar	-	As needed	For maintaining an inert atmosphere.

Equipment

- Three-necked round-bottom flask equipped with a mechanical stirrer, a gas inlet, and a dropping funnel.
- Low-temperature cooling bath (e.g., cryostat or dry ice/acetone bath).
- Filtration apparatus (e.g., Schlenk filter or a filter funnel under an inert atmosphere).
- · Vacuum distillation apparatus.



Procedure

- Preparation of Ammoniacal Ethanol Solution: Under an inert atmosphere of nitrogen or argon, dissolve 5.5 moles of dry ammonia in 80 moles of absolute ethanol in the reaction flask. Cool this solution to -40 °C using a low-temperature bath.
- Addition of Niobium Pentachloride: While vigorously stirring the ammoniacal ethanol solution, slowly add 1 mole of niobium(V) chloride. The addition should be controlled to maintain the reaction temperature below -30 °C. A suspension will form as the reaction proceeds.
- Reaction Completion: After the addition is complete, allow the reaction mixture to slowly warm to 5 °C while continuing to stir. Subsequently, cool the suspension back down to -40 °C.
- Filtration: Filter the cold suspension under an inert atmosphere to remove the precipitated ammonium chloride.
- Purification: The filtrate, containing the Niobium(V) ethoxide, is then subjected to vacuum distillation. The product is collected at approximately 140 °C and 0.5 mbar.
- Yield: This process can be expected to yield approximately 80% of the theoretical amount of Niobium(V) ethoxide. The yield can be further improved to around 90% by appropriate handling and reuse of the filter cake.

Diagrams Chemical Reaction Pathway



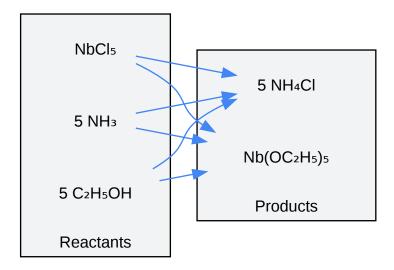


Figure 1: Chemical Reaction for the Synthesis of Niobium(V) Ethoxide

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Caption: Figure 1: Chemical Reaction for the Synthesis of Niobium(V) Ethoxide

Experimental Workflow



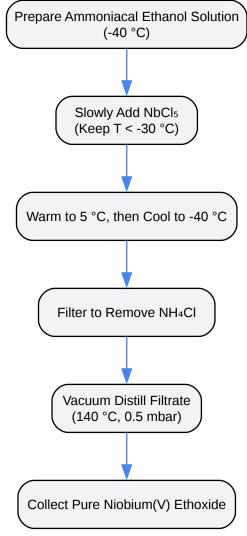


Figure 2: Experimental Workflow for Niobium(V) Ethoxide Synthesis

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Caption: Figure 2: Experimental Workflow for Niobium(V) Ethoxide Synthesis

Dimeric Structure of Niobium(V) Ethoxide

Caption: Figure 3: Dimeric Structure of Niobium(V) Ethoxide

Characterization of Niobium(V) Ethoxide

The successful synthesis of **Niobium(V) ethoxide** can be confirmed through various analytical techniques.



Nuclear Magnetic Resonance (NMR) Spectroscopy

- ¹H NMR: The proton NMR spectrum is expected to show two main signals corresponding to the methylene (-CH₂) and methyl (-CH₃) protons of the ethoxide ligands. Due to the presence of both terminal and bridging ethoxide groups in the dimeric structure, these signals may be complex.
- ¹³C NMR: The carbon NMR spectrum should display signals for the methylene and methyl carbons of the ethoxide groups.

Group	¹ H Chemical Shift (ppm)	¹³ C Chemical Shift (ppm)
-O-CH ₂ -CH ₃	~ 3.5 - 4.5 (complex multiplets)	~ 60 - 70
-O-CH ₂ -CH ₃	~ 1.0 - 1.5 (complex multiplets)	~ 18 - 20

Fourier-Transform Infrared (FTIR) Spectroscopy

The FTIR spectrum of **Niobium(V) ethoxide** will be dominated by the vibrational modes of the ethoxide ligands and the Nb-O bonds.

Wavenumber (cm ⁻¹)	Assignment
2850 - 3000	C-H stretching vibrations of the ethoxide groups.
1350 - 1480	C-H bending vibrations.
1000 - 1150	C-O stretching vibrations.
500 - 600	Nb-O stretching vibrations.

Raman Spectroscopy

Raman spectroscopy provides complementary information to FTIR, particularly for the symmetric vibrations of the molecule.



Wavenumber (cm ⁻¹)	Assignment
2850 - 3000	C-H stretching vibrations.
800 - 900	C-C stretching vibrations.
500 - 600	Symmetric Nb-O stretching vibrations.

Safety Information

- Niobium(V) chloride: Corrosive and reacts violently with water. It should be handled in a dry, inert atmosphere.
- Ethanol: Flammable liquid.
- Ammonia: Toxic and corrosive gas with a pungent odor.
- Niobium(V) ethoxide: Flammable and moisture-sensitive. It will hydrolyze upon contact with air.

All manipulations should be carried out in a well-ventilated fume hood, and appropriate personal protective equipment (gloves, safety glasses, lab coat) should be worn at all times.

This guide provides a foundational understanding and a practical protocol for the synthesis of **Niobium(V) ethoxide**. Researchers should always consult relevant safety data sheets and perform a thorough risk assessment before commencing any experimental work.

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References

- 1. researchgate.net [researchgate.net]
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